

Physical and chemical properties of Orientanol A

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Orientanol A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Orientanol A is a naturally occurring pterocarpan, a type of isoflavonoid, first isolated from the wood of Erythrina orientalis (now more commonly known as Erythrina variegata)[1]. As a member of the flavonoid family, a class of compounds known for a wide array of biological activities, **Orientanol A** is of significant interest to the scientific community. This technical guide provides a detailed overview of the known physical and chemical properties of **Orientanol A**, its natural sources, and a summary of its biological activities. Detailed experimental protocols for its isolation and characterization, as described in the primary literature, are also presented. The information is structured to be a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

Physical and Chemical Properties

Orientanol A is a complex heterocyclic compound. Its core structure is a pterocarpan skeleton, characterized by a tetracyclic ring system. Key physical and chemical properties are summarized in the table below.



Property	Value	Source(s)	
Molecular Formula	C21H24O7	[Phytochemistry, 1997]	
Molecular Weight	388.41 g/mol	[Phytochemistry, 1997]	
Appearance	Colorless Needles	[Phytochemistry, 1997]	
Melting Point	228-230 °C	[Phytochemistry, 1997]	
Optical Rotation	[α]D ²⁵ -263° (c 0.1, MeOH)	[Phytochemistry, 1997]	
CAS Number	190381-82-9	[1]	
Chemical Class	Isoflavonoid (Pterocarpan)	[1]	
Solubility	Soluble in methanol, chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.	chloromethane,	

Spectroscopic Data

The structure of **Orientanol A** was elucidated using a combination of spectroscopic techniques, including Mass Spectrometry, ¹H-NMR, and ¹³C-NMR.

Mass Spectrometry

High-resolution mass spectrometry is crucial for determining the elemental composition of a molecule.



lon	m/z (Observed)	Formula
[M]+	388.1521	C21H24O7
Fragment	370	C21H22O6
Fragment	355	C20H19O6
Fragment	313	C18H17O5
Fragment	177	C10H11O3
Fragment	164	С9Н8О3
Fragment	149	C ₈ H ₅ O ₃

Data sourced from the original structure elucidation paper (Phytochemistry, 1997).

NMR Spectroscopy

¹H and ¹³C NMR data provide detailed information about the carbon-hydrogen framework of **Orientanol A**. The following data were recorded in acetone-d₆.

¹H-NMR Spectroscopic Data (Acetone-d₆)



Proton	Chemical Shift (δ)	Multiplicity	Coupling Constant (J) Hz
H-1	6.42	d	2.5
H-2	6.61	dd	8.5, 2.5
H-4	6.40	d	2.5
H-6ax	4.25	dd	11.0, 5.0
H-6eq	3.65	t	11.0
H-6a	3.58	m	
H-7	7.15	d	8.5
H-10	6.40	d	2.5
H-11a	5.48	d	6.5
3-OMe	3.77	S	
H-2'	3.15	d	5.0
H-1'	1.15	S	_
H-4'	1.20	S	_
H-5'	1.25	S	-

Data sourced from Phytochemistry, 1997 and a 2024 study on E. fusca phytochemicals.[2]

¹³C-NMR Spectroscopic Data (Acetone-d₆)



Carbon	Chemical Shift (δ) ppm
C-1	103.8
C-1a	159.2
C-2	113.1
C-3	160.9
C-4	96.6
C-4a	157.0
C-6	67.2
C-6a	40.5
C-7	124.9
C-7a	118.0
C-8	131.2
C-9	106.5
C-10	109.8
C-10a	156.5
C-11a	79.8
3-OMe	55.6
C-1'	78.6
C-2'	72.9
C-3'	27.1
C-4'	26.1
C-5'	25.0

Data sourced from Phytochemistry, 1997 and confirmed in a 2018 review on NMR data integrity.[3]



Natural Sources and Isolation

Orientanol A is a natural product found in several species of the genus Erythrina.

Known Plant Sources:

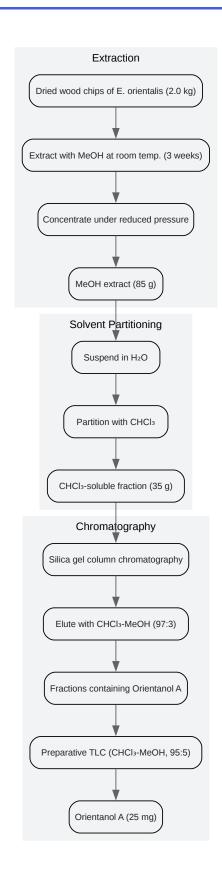
- Erythrina orientalis (syn. Erythrina variegata) (Wood)[1]
- Erythrina fusca (Flower)[2]
- Erythrina sigmoidea (Stem Bark)

Experimental Protocol: Isolation of Orientanol A

The following protocol is based on the first reported isolation of **Orientanol A** from the wood of Erythrina orientalis.

Workflow for the Isolation of Orientanol A





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Caption: Isolation workflow for **Orientanol A**.



Methodology:

- Extraction: Dried and chipped wood of Erythrina orientalis (2.0 kg) was extracted with methanol at room temperature for three weeks. The solvent was then evaporated under reduced pressure to yield a crude methanol extract (85 g).
- Solvent Partitioning: The methanol extract was suspended in water and partitioned with chloroform (CHCl₃). The chloroform-soluble fraction (35 g) was collected for further purification.
- Column Chromatography: The CHCl₃ fraction was subjected to column chromatography on silica gel. Elution with a solvent system of CHCl₃-MeOH (97:3) yielded fractions containing **Orientanol A**.
- Purification: The collected fractions were further purified by preparative thin-layer chromatography (TLC) using a CHCl₃-MeOH (95:5) solvent system to afford pure **Orientanol** A (25 mg).

Biological Activity

The biological activities of **Orientanol A** have not been extensively studied. However, related compounds from the Erythrina genus have demonstrated notable bioactivities.

Antibacterial Activity: In a study evaluating compounds from Erythrina fusca, **Orientanol A** was found to be inactive against both Staphylococcus aureus and methicillin-resistant S. aureus (MRSA) at concentrations exceeding 200 mg/L[1]. It is important to note that other pterocarpans isolated from Erythrina species, such as Orientanol B, have shown significant anti-MRSA activity[4].

Cytotoxic and Anti-inflammatory Activities: Currently, there is no specific data available in the scientific literature regarding the cytotoxic or anti-inflammatory properties of **Orientanol A**. However, flavonoids as a class are well-known for their potential in these areas, suggesting that **Orientanol A** could be a candidate for future investigation.

Signaling Pathways



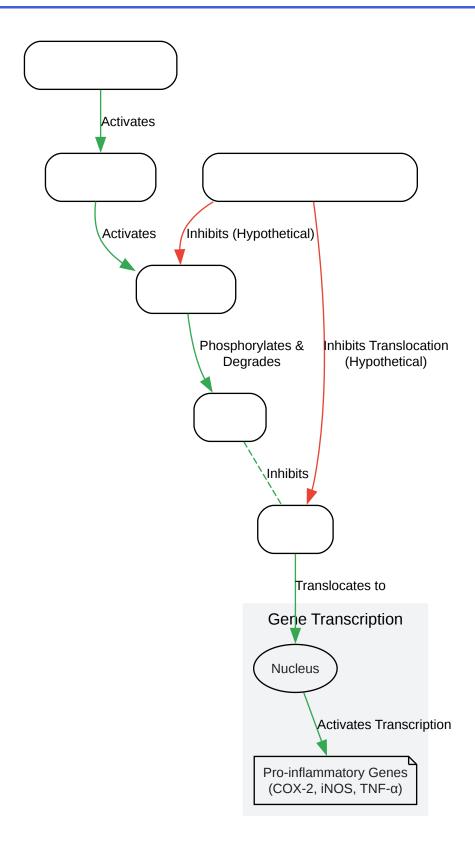




To date, no specific signaling pathways have been elucidated for **Orientanol A**. As a member of the flavonoid class, it may potentially interact with various cellular signaling cascades that are known to be modulated by other flavonoids. These often include pathways related to inflammation and cell survival, such as the NF-kB and MAPK pathways. The diagram below illustrates a generalized signaling pathway often associated with the anti-inflammatory effects of flavonoids.

Generalized Anti-Inflammatory Signaling Pathway for Flavonoids





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Caption: Generalized flavonoid anti-inflammatory pathway.



Disclaimer: This diagram represents a general mechanism by which many flavonoids exert anti-inflammatory effects. The specific interaction of **Orientanol A** with these or any other signaling pathways has not been experimentally confirmed.

Conclusion

Orientanol A is a well-characterized pterocarpan from the Erythrina genus with defined physical, chemical, and spectroscopic properties. While its own biological activity profile is currently limited, the known activities of structurally related compounds suggest that further investigation into its pharmacological potential is warranted. This guide serves as a foundational resource for researchers interested in exploring the properties and potential applications of this natural product.

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